

An In-depth Technical Guide to 3-Aminopyrazole: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3-Aminopyrazole

Cat. No.: B059094

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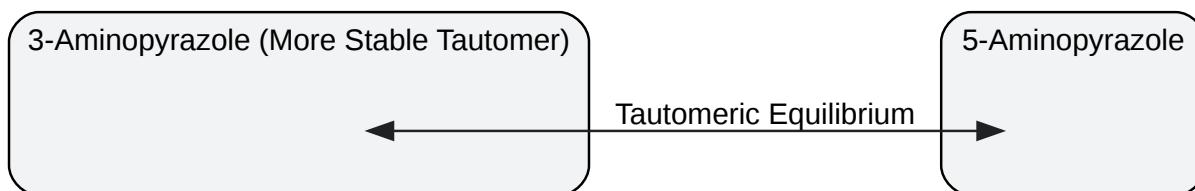
For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Aminopyrazole, a heterocyclic amine, is a pivotal building block in the realms of medicinal chemistry and materials science.^{[1][2]} Its unique structural features, including the presence of a pyrazole ring and an amino group, impart a versatile reactivity profile, making it a valuable scaffold for the synthesis of a wide array of bioactive molecules and functional materials.^{[3][4]} ^[5] This technical guide provides a comprehensive overview of the core chemical properties, structural characteristics, and key experimental considerations of **3-aminopyrazole**, tailored for professionals in research and development.

Chemical Structure and Tautomerism

3-Aminopyrazole, with the IUPAC name 1H-pyrazol-3-amine, is an aromatic heterocyclic compound.^{[3][6]} A key structural feature of **3-aminopyrazole** is its existence in tautomeric forms. The amino group can be positioned at either the 3- or 5-position of the pyrazole ring, leading to an equilibrium between **3-aminopyrazole** (3AP) and 5-aminopyrazole (5AP).^[7] Computational studies, supported by experimental data, indicate that the **3-aminopyrazole** tautomer is the more stable form.^[7]

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Caption: Tautomeric equilibrium of **3-aminopyrazole**.

Physicochemical Properties

3-Aminopyrazole is typically a white to light yellow crystalline solid or oily liquid at room temperature.[1][3][8] It is soluble in polar solvents such as water and methanol.[3][8][9] The key physicochemical properties of **3-aminopyrazole** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	1H-pyrazol-3-amine	[6]
Synonyms	3-Pyrazolamine, 1H-pyrazol-3-ylamine, 5-Aminopyrazole	[3][8][10]
CAS Number	1820-80-0	[1][6]
Molecular Formula	C ₃ H ₅ N ₃	[1][6][11]
Molecular Weight	83.09 g/mol	[1][11]
Appearance	White to light yellow crystalline solid or oily liquid	[1][3][8]
Melting Point	34-37 °C	[1][8][12]
Boiling Point	218 °C at 122 mmHg	[1][8][12]
pKa	15.28 ± 0.10 (Predicted)	[1][3][8]
Solubility	Soluble in water and methanol	[3][8][9]

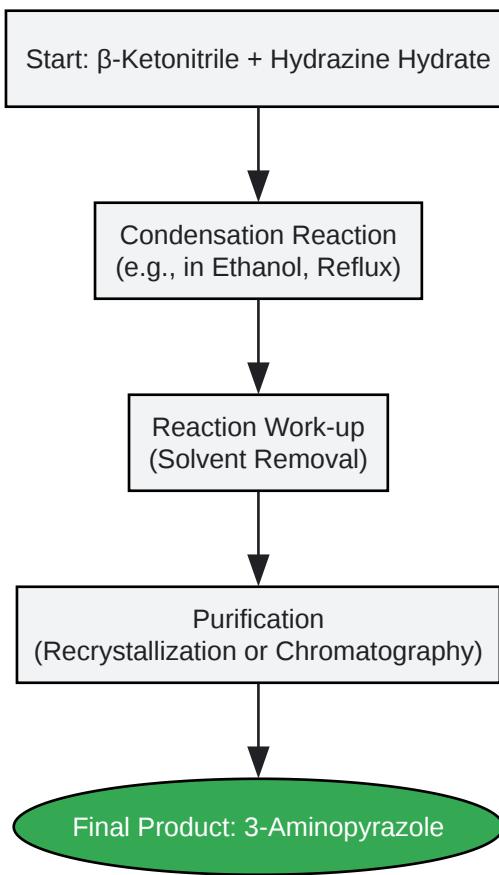
Experimental Protocols

Synthesis of 3-Aminopyrazole

A common and efficient method for the synthesis of **3-aminopyrazoles** involves the condensation of a β -ketonitrile with hydrazine.^[13] The reaction proceeds through the formation of a hydrazone intermediate, followed by cyclization to yield the pyrazole ring.

General Protocol:

- **Reaction Setup:** A solution of the chosen β -ketonitrile and hydrazine hydrate in a suitable solvent, such as ethanol, is prepared in a reaction flask.
- **Reaction Conditions:** The reaction mixture is typically heated under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure. The resulting crude product can be purified by recrystallization or column chromatography to yield the desired **3-aminopyrazole**.



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Caption: General workflow for the synthesis of **3-aminopyrazole**.

Spectroscopic Characterization

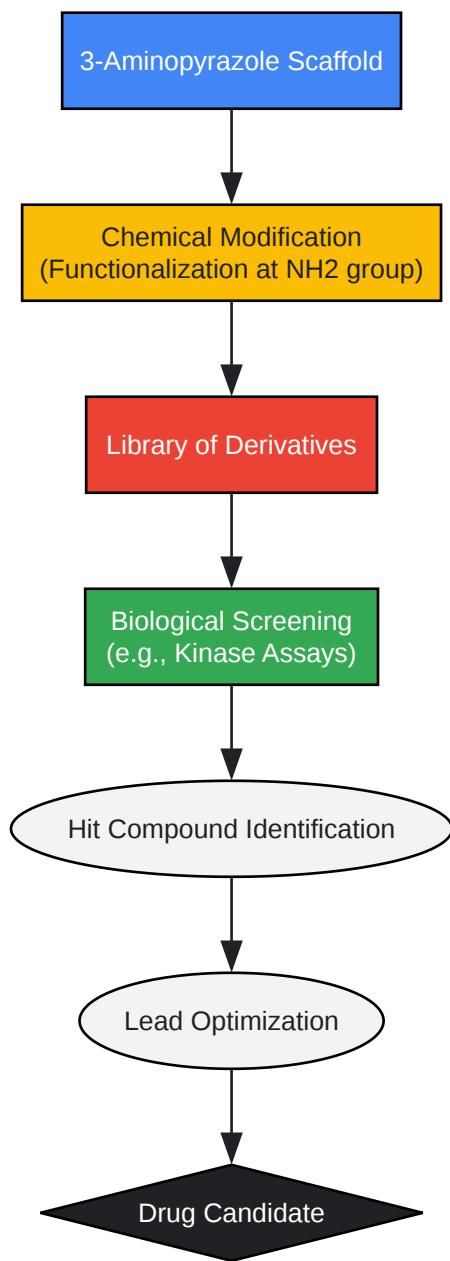
The structure and purity of synthesized **3-aminopyrazole** are typically confirmed using various spectroscopic techniques:

- Infrared (IR) Spectroscopy: The IR spectrum of **3-aminopyrazole** exhibits characteristic absorption bands corresponding to the N-H stretching of the amino group and the pyrazole ring, as well as C=N and C=C stretching vibrations within the heterocyclic ring.[7][11][14]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to confirm the chemical structure by identifying the chemical shifts and coupling constants of the protons and carbons in the molecule.[1]

- **Mass Spectrometry (MS):** Mass spectrometry is employed to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its identity.[6]

Role in Drug Discovery and Development

3-Aminopyrazole is a highly sought-after scaffold in medicinal chemistry due to its ability to serve as a precursor for a diverse range of biologically active compounds.[3][4] It is a key building block in the synthesis of kinase inhibitors, anti-inflammatory agents, and anticancer therapeutics.[3][15] The pyrazole ring can participate in hydrogen bonding and other non-covalent interactions with biological targets, while the amino group provides a convenient handle for further chemical modifications and the introduction of desired pharmacophoric features.



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Caption: Role of **3-aminopyrazole** as a scaffold in drug discovery.

Conclusion

3-Aminopyrazole is a versatile and valuable chemical entity with a well-defined set of chemical and physical properties. Its structural features, particularly its tautomeric nature and reactive amino group, make it an indispensable tool for chemists in both academic and industrial

research. A thorough understanding of its properties and reactivity is crucial for its effective application in the synthesis of novel pharmaceuticals and advanced materials.

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